

Comprehensive Spectroscopic Characterization and Synthesis of 4-Thiazolamine, 2,5-dimethyl-

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Compound of Interest

Compound Name: 4-Thiazolamine,2,5-dimethyl-

Cat. No.: B1646252

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Executive Summary

4-Thiazolamine, 2,5-dimethyl- (also known as 2,5-dimethylthiazol-4-amine) is a densely functionalized heterocyclic building block of significant interest in medicinal chemistry. Its unique electronic properties make it a privileged scaffold in the design of covalent inhibitors, notably in the development of KRas G12C modulators and targeted kinase inhibitors (1[1]). Because the 4-aminothiazole core is highly susceptible to tautomerization and hydrolytic degradation under extreme pH conditions, rigorous synthetic control and precise spectroscopic characterization are paramount.

This whitepaper outlines a self-validating synthetic protocol for generating high-purity analytical samples, followed by an in-depth mechanistic breakdown of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles.

Chemical Identity & Structural Parameters

Before analytical characterization, establishing the foundational physical parameters of the target analyte is critical for mass calibration and chemical shift prediction (2[2]).

Parameter	Value
IUPAC Name	2,5-Dimethyl-1,3-thiazol-4-amine
CAS Registry Number	752242-17-4
Molecular Formula	C ₅ H ₈ N ₂ S
Monoisotopic Mass	128.0408 Da
SMILES String	NC1=C(C)SC(C)=N1

Synthetic Methodology & Sample Preparation

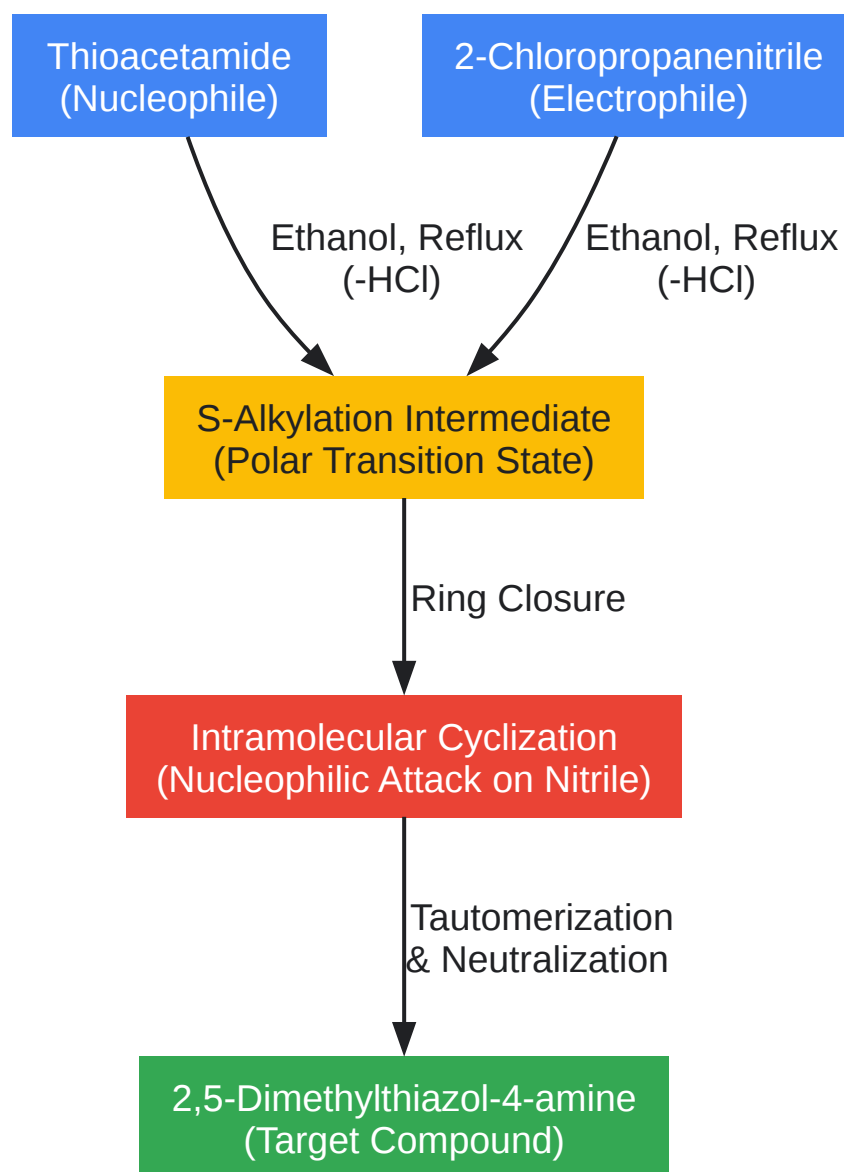
To obtain a spectroscopically pure sample devoid of regioisomeric impurities, a modified Hantzsch-type condensation is employed. Unlike traditional 2-aminothiazole syntheses utilizing thiourea, 4-aminothiazoles require the condensation of an α -halonitrile with a thioamide (3[3]).

Self-Validating Experimental Protocol

- **Reagent Preparation:** Dissolve 1.0 equivalent (10 mmol) of thioacetamide in 20 mL of anhydrous ethanol under an inert nitrogen atmosphere. Causality: Ethanol acts as a polar protic solvent, stabilizing the highly polarized transition state during the initial nucleophilic attack without outcompeting the thioamide's nucleophilicity.
- **Electrophile Addition:** Cool the solution to 0 °C and add 1.1 equivalents (11 mmol) of 2-chloropropanenitrile dropwise. Causality: The initial S-alkylation is exothermic; thermal control prevents the thermal degradation of the labile α -halonitrile.
- **Cyclization:** Heat the mixture to reflux (78 °C) for 6 hours. The sulfur atom attacks the α -carbon of the nitrile, displacing the chloride. Subsequently, the nitrogen of the thioamide attacks the electrophilic nitrile carbon, driving ring closure.
- **pH-Targeted Isolation (Validation Step):** Concentrate the mixture under vacuum. Resuspend the crude hydrochloride salt in 15 mL of deionized water. Carefully titrate with saturated aqueous NaHCO₃ until exactly pH 8 is reached. Causality: The pKa of the 4-aminothiazole conjugate acid is approximately 4.5. Adjusting to pH 8 ensures the quantitative liberation of

the free base while keeping highly polar byproducts and unreacted thioacetamide in the aqueous phase.

- Extraction & Purification: Extract with ethyl acetate (3 × 20 mL). Dry the combined organic layers over anhydrous Na₂SO₄, filter, and concentrate. The absence of a thioacetamide methyl singlet (~2.6 ppm) in the subsequent crude NMR self-validates the efficacy of the pH-targeted extraction.



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Hantzsch-type condensation pathway for 2,5-dimethylthiazol-4-amine synthesis.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

The electronic architecture of the 4-aminothiazole ring dictates its NMR signature. The ring is an electron-rich heteroaromatic system, but the inductive effects of the heteroatoms create distinct local environments ().

- ¹H NMR Causality: The C2-methyl protons (δ 2.45 ppm) are significantly more deshielded than the C5-methyl protons (δ 2.15 ppm). This is caused by the C2 carbon being directly flanked by both the highly electronegative nitrogen and the polarizable sulfur atom, draining electron density from the methyl group. The exocyclic amine appears as a broad singlet (δ 4.85 ppm) due to rapid quadrupolar relaxation of the ¹⁴N nucleus and intermolecular proton exchange.
- ¹³C NMR Causality: The C2 carbon resonates far downfield (δ 158.5 ppm) due to the combined $-I$ (inductive) effects of N and S. The C4 carbon (δ 148.2 ppm) is also highly deshielded by the directly attached exocyclic amine. Conversely, the C5 carbon (δ 112.4 ppm) acts as the β -carbon of an enamine system (N-C=C), receiving electron density via resonance ($+M$ effect) from the amino group, resulting in an upfield shift relative to typical aromatic carbons.

Infrared Spectroscopy (IR)

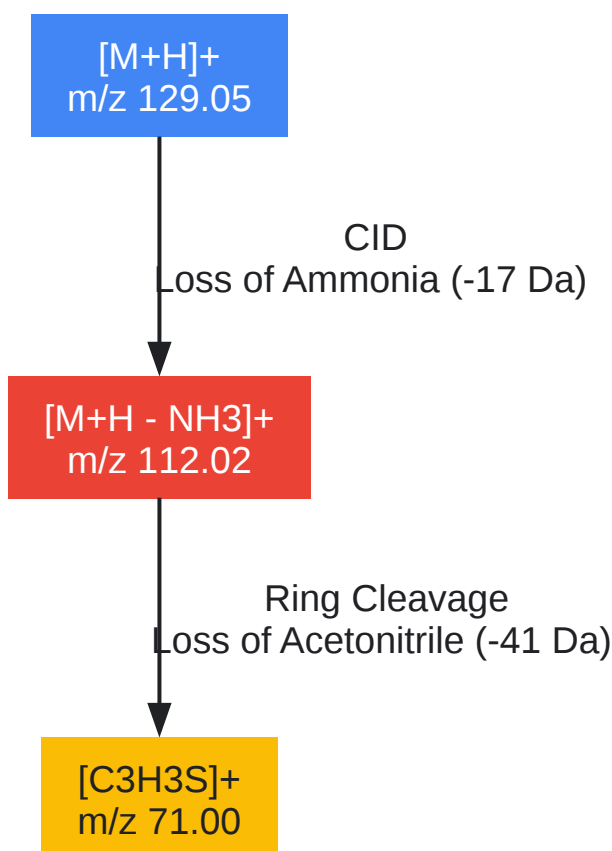
IR spectroscopy validates the functional group integrity of the free base.

- Primary Amine: The presence of two distinct high-frequency bands at 3410 cm⁻¹ and 3280 cm⁻¹ confirms the asymmetric and symmetric stretching modes of the -NH₂ group, respectively.
- Heterocycle: A sharp, intense peak at 1625 cm⁻¹ corresponds to the C=N stretching of the thiazole ring, while the C-S stretch is observed in the fingerprint region at 680 cm⁻¹.

Mass Spectrometry (MS)

Electrospray Ionization (ESI) in positive mode readily protonates the basic exocyclic amine and the ring nitrogen, yielding a strong pseudo-molecular ion [M+H]⁺ at m/z 129.05.

- Fragmentation Causality: Upon Collision-Induced Dissociation (CID), the protonated amine acts as an excellent leaving group, resulting in the primary expulsion of neutral ammonia (-17 Da) to form a highly stable thiirenium/thiazolyl cation at m/z 112.02. Subsequent higher-energy collision forces heterolytic ring cleavage, expelling neutral acetonitrile (-41 Da) to leave a terminal $[C_3H_3S]^+$ fragment at m/z 71.00.



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ESI-MS/MS collision-induced dissociation (CID) fragmentation pathway.

Quantitative Data Summaries

Table 1: NMR Assignments (400 MHz / 100 MHz, DMSO-d₆)

Position	¹ H Chemical Shift (δ , ppm)	Multiplicity	Integration	¹³ C Chemical Shift (δ , ppm)
C2	-	-	-	158.5
C4	-	-	-	148.2
C5	-	-	-	112.4
2-CH ₃	2.45	Singlet (s)	3H	18.5
5-CH ₃	2.15	Singlet (s)	3H	11.2
4-NH ₂	4.85	Broad Singlet (br s)	2H	-

Table 2: Key IR Vibrational Modes (ATR)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Causality / Mode
3410	Medium	N-H Stretch	Primary amine asymmetric stretch
3280	Medium	N-H Stretch	Primary amine symmetric stretch
1625	Strong	C=N Stretch	Thiazole ring imine bond
1540	Medium	N-H Bend	Scissoring deformation of the amine
680	Weak	C-S Stretch	Heterocyclic thioether bond

Table 3: ESI-MS/MS Fragmentation Data

Ion m/z	Relative Abundance	Formula	Neutral Loss
129.05	100% (Base Peak)	[C5H9N2S]+	None ([M+H]+)
112.02	45%	[C5H6NS]+	-17 Da (NH3)
71.00	15%	[C3H3S]+	-41 Da (CH3CN)

References

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